

The Solubility Profile of Methyl Isonicotinate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Methyl isonicotinimide*

CAS No.: 35451-46-8

Cat. No.: B1601337

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Introduction

Methyl isonicotinate, the methyl ester of isonicotinic acid, is a pivotal building block in the synthesis of a multitude of pharmaceutical compounds and functional materials.^[1] Its utility in drug development and materials science necessitates a thorough understanding of its behavior in various solvent systems. This technical guide offers an in-depth exploration of the solubility of methyl isonicotinate in a wide range of organic solvents, providing both empirical data and a theoretical framework to empower researchers in solvent selection, reaction optimization, and formulation development. By delving into the physicochemical properties of methyl isonicotinate and the principles of solute-solvent interactions, this guide aims to provide a predictive and explanatory tool for scientists and drug development professionals.

Physicochemical Properties Governing Solubility

The solubility of a compound is dictated by a delicate balance of intermolecular forces between the solute and the solvent. For methyl isonicotinate, a molecule featuring a pyridine ring and an ester functional group, its solubility profile is a consequence of its polarity, hydrogen bonding capability, and aromatic character.

Key Physicochemical Properties of Methyl Isonicotinate:

Property	Value	Source
Molecular Formula	C ₇ H ₇ NO ₂	[2]
Molecular Weight	137.14 g/mol	[3]
Melting Point	8-8.5 °C	[1]
Boiling Point	207-209 °C	[1]
Density	1.161 g/mL at 25 °C	[1]
logP	0.464 at 25 °C	[1]
pKa	3.26 (+1) at 25 °C	[1]

The positive logP value indicates a slight preference for lipophilic environments over aqueous ones. The pKa suggests that the pyridine nitrogen can be protonated under acidic conditions, which would dramatically alter its solubility in protic solvents. The presence of the nitrogen atom and the carbonyl group allows methyl isonicotinate to act as a hydrogen bond acceptor, a crucial factor in its interaction with protic solvents.

Quantitative Solubility of Methyl Isonicotinate in Organic Solvents

The following table presents a comprehensive dataset of the solubility of methyl isonicotinate in a diverse array of organic solvents at 25 °C. This data provides a quantitative basis for solvent selection in various applications.

Table 1: Solubility of Methyl Isonicotinate in Organic Solvents at 25 °C[\[3\]](#)

Solvent Category	Solvent	Solubility (g/L)
Protic Solvents	Methanol	179.61
	Ethanol	143.73
	Isopropanol	114.53
	n-Propanol	116.48
	n-Butanol	95.3
	Acetic Acid	340.09
	Formic Acid	260.81
Polar Aprotic Solvents	Dimethyl Sulfoxide (DMSO)	593.77
	N,N-Dimethylformamide (DMF)	449.31
	Acetonitrile	370.96
	Acetone	296.95
	Ethyl Acetate	198.53
Nonpolar Aprotic Solvents	Dichloromethane	839.03
	Chloroform	528.79
	Toluene	117.57
	n-Hexane	9.75
	Cyclohexane	12.96

Interpreting the Solubility Data: A Deeper Dive into Intermolecular Forces

The data in Table 1 reveals significant variation in the solubility of methyl isonicotinate across different solvent classes, which can be rationalized by considering the dominant intermolecular forces at play.

- **High Solubility in Polar Aprotic Solvents:** Methyl isonicotinate exhibits excellent solubility in polar aprotic solvents like DMSO, DMF, and acetonitrile. This is attributable to strong dipole-dipole interactions between the polar ester and pyridine functionalities of the solute and the highly polar nature of these solvents.
- **Good Solubility in Protic Solvents:** The solubility in alcohols such as methanol and ethanol is also substantial. This is due to the ability of the pyridine nitrogen and the carbonyl oxygen of methyl isonicotinate to act as hydrogen bond acceptors for the hydroxyl protons of the alcohol solvents.
- **Exceptional Solubility in Halogenated Solvents:** The remarkably high solubility in dichloromethane and chloroform can be attributed to a combination of factors. While these solvents are not highly polar, they can participate in dipole-dipole interactions and are effective at solvating a wide range of organic molecules.
- **Moderate Solubility in Aromatic Solvents:** The solubility in toluene is moderate, likely due to π - π stacking interactions between the pyridine ring of methyl isonicotinate and the benzene ring of toluene.
- **Low Solubility in Nonpolar Aliphatic Solvents:** As expected from the "like dissolves like" principle, the solubility in nonpolar aliphatic solvents like hexane and cyclohexane is very low. The polar nature of methyl isonicotinate is incompatible with the nonpolar, dispersion-force-dominated environment of these solvents.

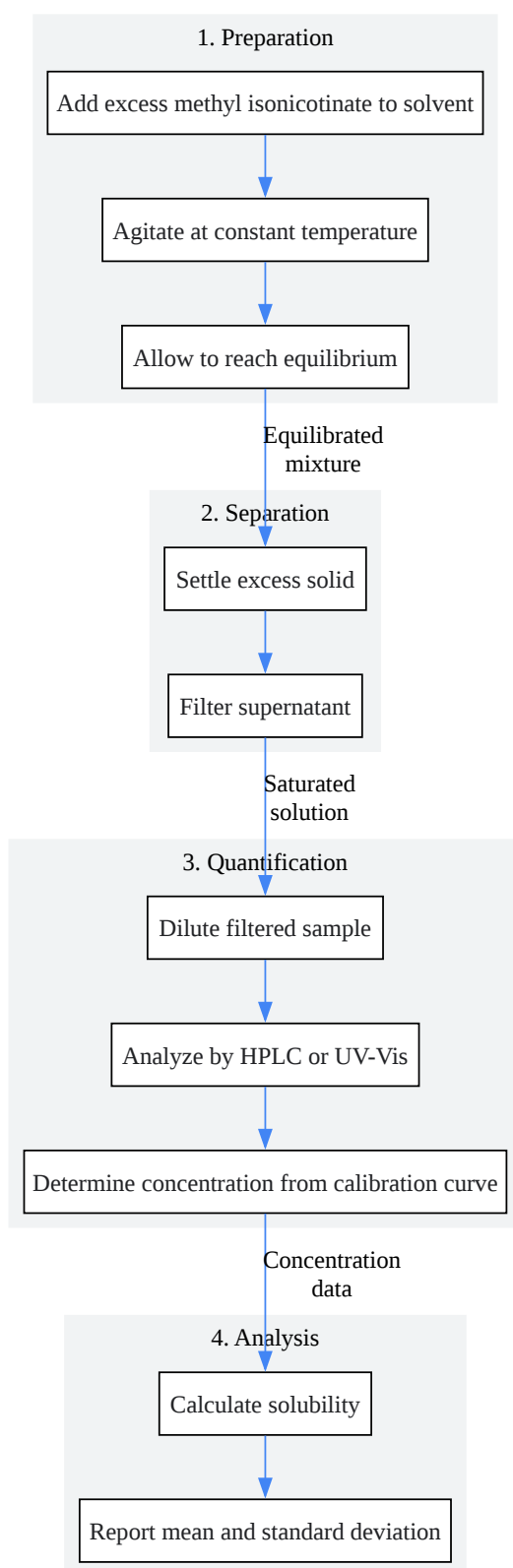
Experimental Determination of Solubility: A Validated Protocol

For researchers who need to determine the solubility of methyl isonicotinate in a novel solvent system or under different temperature conditions, the equilibrium solubility shake-flask method is a robust and widely accepted technique.^[4]

Step-by-Step Protocol for Equilibrium Solubility Determination

- **Preparation of Saturated Solution:**

- Add an excess amount of methyl isonicotinate to a known volume of the selected solvent in a sealed vial. The presence of undissolved solid is crucial to ensure that equilibrium is reached.
- Agitate the vials at a constant temperature (e.g., 25 °C) using a shaker or rotator for a predetermined period (typically 24-72 hours) to allow the system to reach equilibrium. It is advisable to perform a preliminary experiment to determine the time required to reach a solubility plateau.^[5]
- Separation of Solid and Liquid Phases:
 - Once equilibrium is established, cease agitation and allow the excess solid to settle.
 - Carefully withdraw a sample of the supernatant using a syringe fitted with a chemically inert filter (e.g., 0.22 µm PTFE) to remove all undissolved particles. This step is critical to prevent overestimation of the solubility.
- Quantification of Solute Concentration:
 - Accurately dilute the filtered supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
 - Analyze the diluted sample using a validated analytical technique such as High-Performance Liquid Chromatography (HPLC) with UV detection or UV-Vis spectroscopy.
 - Construct a calibration curve using standard solutions of methyl isonicotinate of known concentrations.
 - Determine the concentration of methyl isonicotinate in the saturated solution by interpolating its response from the calibration curve.
- Data Analysis and Reporting:
 - Calculate the solubility in the desired units (e.g., g/L, mg/mL, or molarity).
 - Repeat the experiment at least in triplicate to ensure the reproducibility of the results.
 - Report the mean solubility and the standard deviation.



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Caption: Experimental workflow for the determination of equilibrium solubility.

Theoretical Prediction of Solubility: An Introduction to In Silico Models

In addition to experimental determination, computational models can provide valuable insights into the solubility of a compound, aiding in solvent screening and process optimization. Two powerful predictive models are COSMO-RS and UNIFAC.

COSMO-RS (Conductor-like Screening Model for Real Solvents)

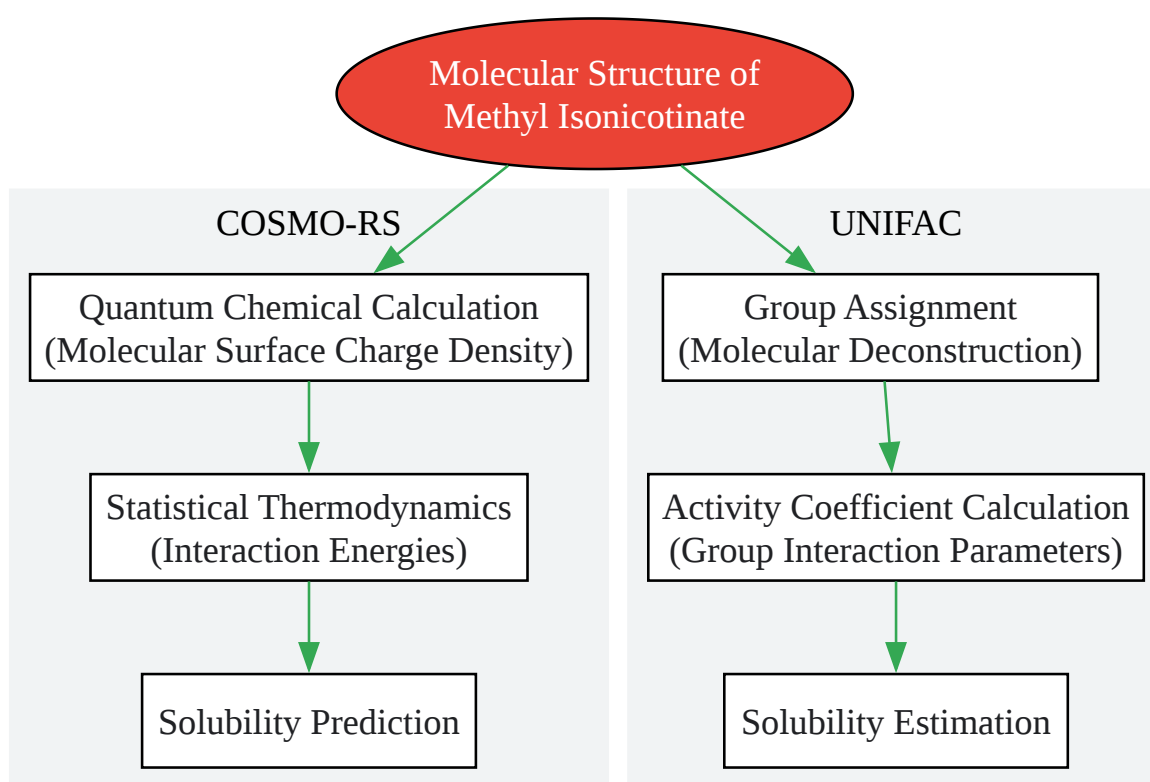
COSMO-RS is a quantum chemistry-based method that predicts thermodynamic properties from the molecular structure.^[6] It calculates the chemical potential of a solute in a solvent based on the interaction energies of the molecular surfaces. This approach is particularly powerful as it does not rely on experimental data for the specific solute-solvent system. For methyl isonicotinate, a COSMO-RS calculation would involve:

- **Quantum Chemical Calculation:** The three-dimensional structure of methyl isonicotinate is optimized in a virtual conductor, which generates a screening charge density on the molecular surface.
- **Statistical Thermodynamics:** The surface charge densities are used to calculate the interaction energies (electrostatic, hydrogen bonding, and van der Waals forces) between solute and solvent molecules.
- **Solubility Prediction:** The chemical potential of methyl isonicotinate in the solvent is then used to predict its solubility.

UNIFAC (UNIQUAC Functional-group Activity Coefficients)

The UNIFAC model is a group contribution method that estimates activity coefficients in mixtures.^[7] The model breaks down molecules into their constituent functional groups and calculates the activity coefficient based on the interactions between these groups. To predict the solubility of methyl isonicotinate using UNIFAC:

- **Group Assignment:** The methyl isonicotinate molecule is deconstructed into its functional groups (e.g., aromatic carbon-nitrogen, ester).
- **Activity Coefficient Calculation:** The activity coefficient of methyl isonicotinate in a given solvent is calculated using pre-existing UNIFAC interaction parameters for the constituent groups.
- **Solubility Estimation:** The calculated activity coefficient is then used in thermodynamic equations to estimate the solubility.



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Caption: Logical workflow for theoretical solubility prediction models.

Conclusion

This technical guide has provided a comprehensive overview of the solubility of methyl isonicotinate in a wide range of organic solvents. The extensive quantitative data, coupled with an analysis of the underlying intermolecular forces, offers a practical framework for solvent

selection in research and development. The detailed experimental protocol for equilibrium solubility determination provides a reliable method for generating new solubility data, while the introduction to theoretical models like COSMO-RS and UNIFAC highlights powerful tools for in silico prediction. A thorough understanding of the solubility profile of methyl isonicotinate is essential for its effective utilization in the synthesis of pharmaceuticals and advanced materials, and this guide serves as a valuable resource for scientists and engineers working in these fields.

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